

# analytical techniques for Diaminopropionoyl tripeptide-33 characterization (e.g., HPLC)

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## Compound of Interest

Compound Name: *Diaminopropionoyl tripeptide-33*

Cat. No.: *B12375756*

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## Application Note & Protocol: Characterization of Diaminopropionoyl Tripeptide-33

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Diaminopropionoyl Tripeptide-33** is a synthetic peptide with notable applications in the cosmetic and dermatological fields. It is recognized for its protective effects against UV-induced skin damage.[1][2] This peptide functions by mitigating the detrimental effects of photoaging through the prevention of DNA and protein damage caused by UV radiation.[2][3] Its mechanism involves shielding skin cells from UVA-induced DNA damage and enhancing DNA repair systems.[4][5] This document provides detailed analytical techniques for the characterization of **Diaminopropionoyl Tripeptide-33**, with a primary focus on High-Performance Liquid Chromatography (HPLC) for purity and identity assessment, and Mass Spectrometry (MS) for structural confirmation.

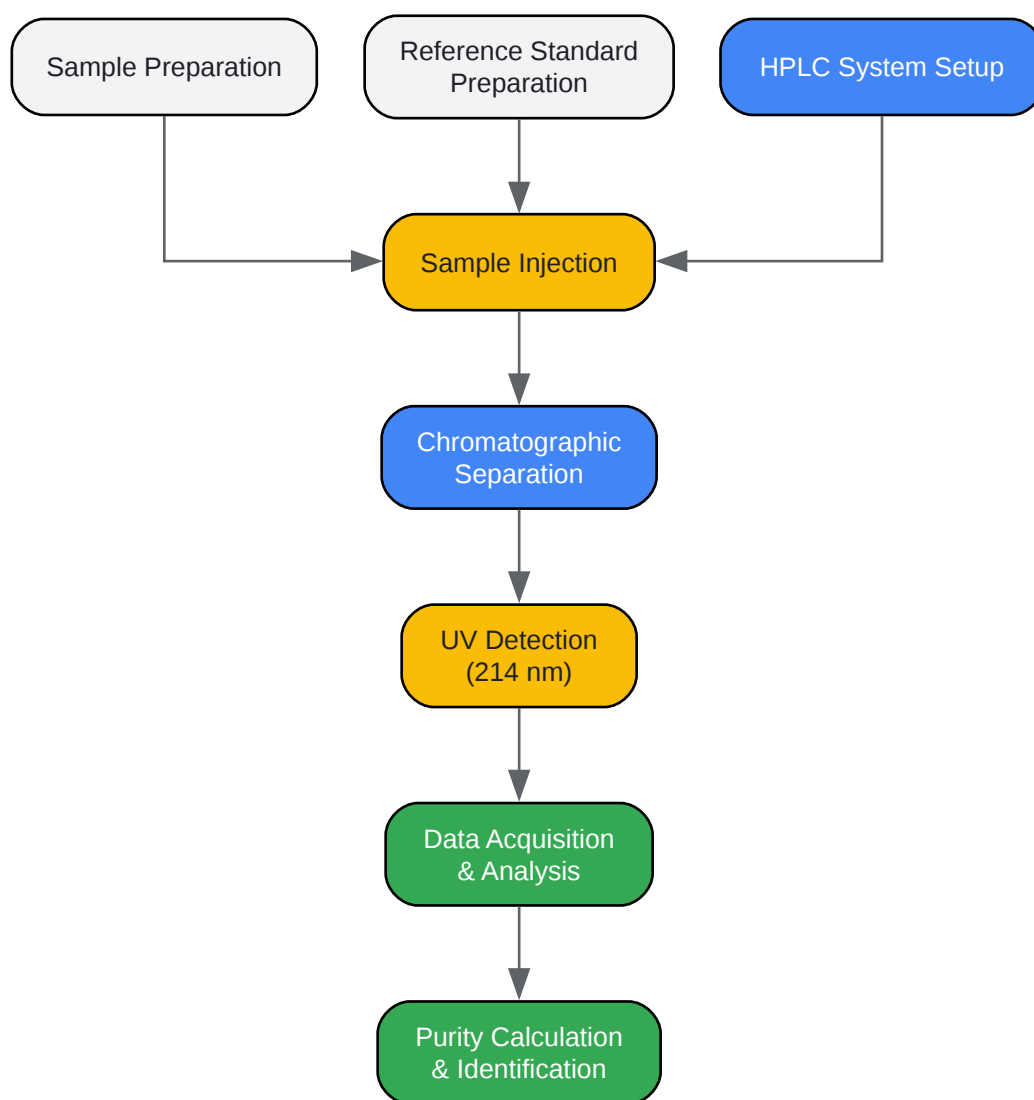
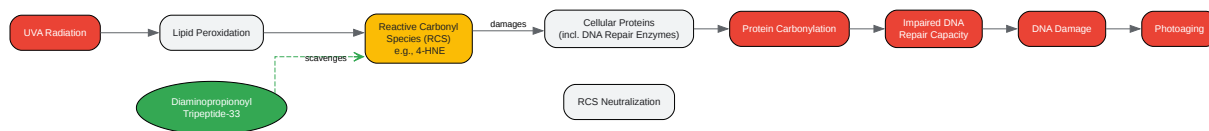
### Physicochemical Properties

Property	Value	Source
Molecular Formula	C17H27N7O6	[1]
Molecular Weight	425.44 g/mol	[1]
Appearance	White to off-white powder or clear, colorless liquid (in solution)	[2][6]
Solubility	Soluble in water	[5][6]
pH (in solution)	2.3 - 4.3	[2][5]

## Mechanism of Action: DNA Protection Pathway

**Diaminopropionoyl Tripeptide-33** protects the skin from photoaging by interrupting the pathway of UV-induced cellular damage. UVA radiation leads to the peroxidation of lipids in cell membranes, generating cytotoxic Reactive Carbonyl Species (RCS), such as 4-hydroxynonenal (4-HNE).[3][7] These RCS molecules can then react with proteins, including those involved in DNA repair, leading to protein carbonylation and a diminished capacity for DNA repair.[7] This ultimately results in DNA damage and the visible signs of photoaging.

**Diaminopropionoyl Tripeptide-33** acts as an efficient scavenger of these cytotoxic RCS, thereby preventing protein carbonylation and preserving the integrity of the DNA repair system.[4][7]



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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. makingcosmetics.com [makingcosmetics.com]
- 3. makingcosmetics.com [makingcosmetics.com]
- 4. Diaminopropionoyl Tripeptide-33 | Preventhelia® | Ingredient | Cosmetic Ingredients Guide [ci.guide]
- 5. Diaminopropionoyl tripeptide-33 - Creative Biogene [microbialtec.com]
- 6. Buy Diaminopropionoyl Tripeptide-33 | Wholesale Supplier - Green Stone Swiss [cosmetics-add.com]
- 7. personalcaremagazine.com [personalcaremagazine.com]
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